

An In-depth Technical Guide to the Chemical Properties of Aluminum Nitrate Nonahydrate

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Compound of Interest

Compound Name: Aluminum nitrate nonahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **aluminum nitrate nonahydrate**, $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key chemical processes.

Core Chemical and Physical Properties

Aluminum nitrate nonahydrate is a white, crystalline solid that is highly soluble in water. It is a salt of aluminum and nitric acid and is known for its strong oxidizing properties.^{[1][2]} The nonahydrate form is the most common and stable crystalline hydrate of aluminum nitrate.^{[1][3]}

Quantitative Data Summary

The following table summarizes the key quantitative properties of **aluminum nitrate nonahydrate**, compiled from various scientific and technical sources.

Property	Value	Units	Conditions	Citations
Molecular Formula	$\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	-	-	[4][5]
Molar Mass	375.13	g/mol	-	[1][4][6]
Appearance	White, crystalline solid	-	-	[1][3][7]
Density	1.72	g/cm ³	at 20 °C	[1][8][9]
Melting Point	73 - 73.9	°C	-	[1][7][10][11]
Boiling Point	150 (decomposes)	°C	-	[1]
Solubility in Water	67.3	g/100 mL	-	[1]
	73.9	g/100 mL	at 20 °C	[1][7]
	160	g/100 mL	at 100 °C	[1]
Solubility in Methanol	14.45	g/100 mL	-	[1]
Solubility in Ethanol	8.63	g/100 mL	-	[1]
pH of Aqueous Solution	2.0 - 4.0	-	50 g/L in H ₂ O at 20 °C	[5][9][12]

Experimental Protocols

This section details the methodologies for determining key chemical properties of **aluminum nitrate nonahydrate**.

Melting Point Determination (Capillary Method)

This protocol is based on the standard capillary method for determining the melting point of crystalline solids.[11][13]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (thin-walled, sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of **aluminum nitrate nonahydrate** is finely ground using a mortar and pestle. The open end of a capillary tube is tapped into the powdered sample to a height of 2-3 mm. The tube is then inverted and tapped gently to pack the sample into the sealed end.
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.
- **Approximate Melting Point Determination:** The sample is heated at a rapid rate to obtain an approximate melting point range.
- **Accurate Melting Point Determination:** The apparatus is allowed to cool. A fresh sample is prepared and heated at a slower rate (approximately 1-2 °C per minute) as the temperature approaches the approximate melting point.
- **Data Recording:** The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Determination of Water Solubility (Flask Method - OECD 105)

This protocol is adapted from the OECD Guideline 105 for testing chemicals, specifically the flask method for substances with solubility above 10^{-2} g/L.[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[12\]](#)[\[14\]](#)

Apparatus:

- Constant temperature water bath or shaker
- Erlenmeyer flasks with stoppers
- Analytical balance
- Filtration or centrifugation equipment
- Appropriate analytical instrument for determining aluminum or nitrate concentration (e.g., ICP-AES, Ion Chromatography)

Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Sample Preparation: An excess amount of **aluminum nitrate nonahydrate**, as determined by the preliminary test, is added to a known volume of deionized water in an Erlenmeyer flask.
- Equilibration: The flask is placed in a constant temperature bath (e.g., 20 °C) and agitated for a sufficient time to reach equilibrium (typically 24-48 hours).
- Phase Separation: The saturated solution is separated from the undissolved solid by filtration or centrifugation.
- Analysis: The concentration of aluminum nitrate in the clear aqueous phase is determined using a suitable analytical method.
- Calculation: The solubility is expressed in g/100 mL of water.

pH of Aqueous Solution (ASTM E70)

This protocol follows the principles outlined in ASTM E70 for the determination of pH of aqueous solutions with a glass electrode.[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[15\]](#)

Apparatus:

- pH meter with a glass electrode and a reference electrode (or a combination electrode)
- Standard pH buffer solutions (e.g., pH 4, 7, and 10)
- Beakers
- Magnetic stirrer and stir bar
- Thermometer

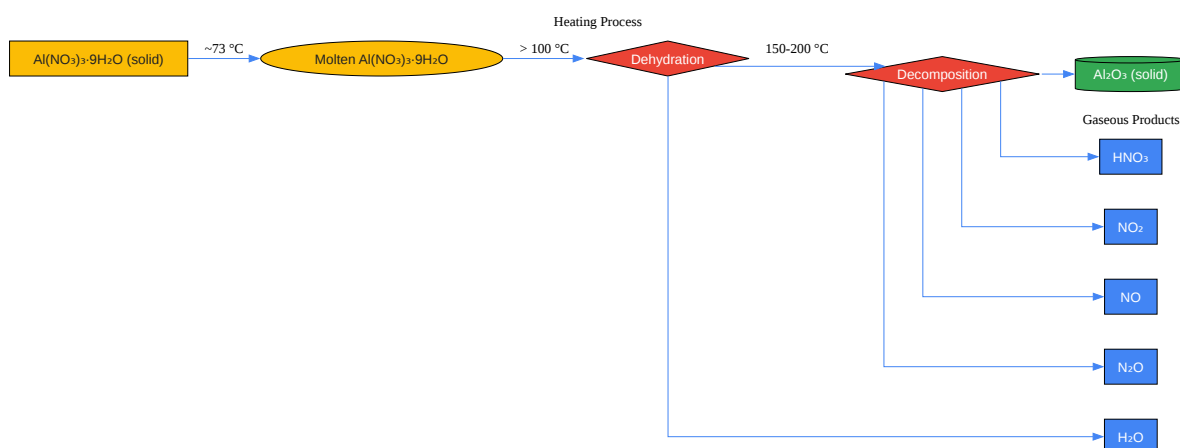
Procedure:

- Calibration: The pH meter is calibrated using at least two standard buffer solutions that bracket the expected pH of the sample.
- Sample Preparation: A solution of **aluminum nitrate nonahydrate** of a specified concentration (e.g., 5% w/v) is prepared by dissolving the salt in deionized water.
- Measurement: The electrode is rinsed with deionized water and then with a portion of the sample solution. The electrode is then immersed in the sample solution, and the solution is gently stirred. The pH reading is recorded once it has stabilized. The temperature of the solution is also recorded.

Chemical Reactions and Pathways

Thermal Decomposition

Aluminum nitrate nonahydrate undergoes thermal decomposition upon heating. The process involves dehydration followed by the decomposition of the nitrate to form aluminum oxide and various nitrogen oxides.^[16] A study by the Bureau of Mines identified the primary gaseous products as nitric acid (HNO_3), nitrogen dioxide (NO_2), nitric oxide (NO), and nitrous oxide (N_2O).^[17]

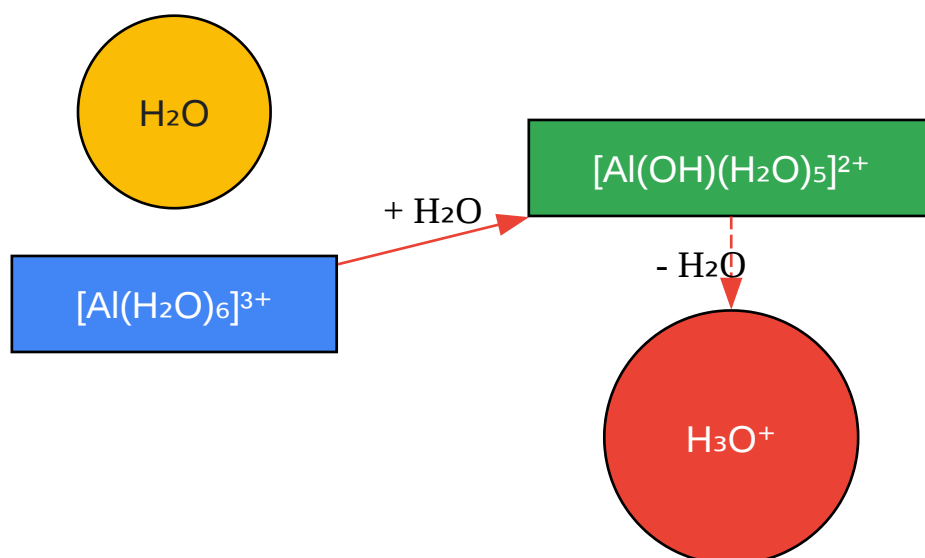


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Thermal Decomposition Workflow of **Aluminum Nitrate Nonahydrate**.

Hydrolysis in Aqueous Solution

When dissolved in water, the aluminum ion (Al^{3+}) from **aluminum nitrate nonahydrate** is hydrated to form the hexaaquaaluminium ion, $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$. This complex ion acts as a weak acid, undergoing hydrolysis to release a proton (H^+) and form acidic solutions.[18][19]

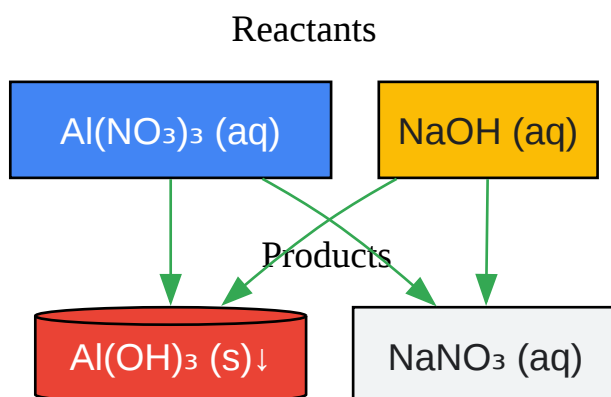


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Hydrolysis Pathway of Hexaaquaaluminium Ion.

Reaction with Sodium Hydroxide

Aluminum nitrate reacts with sodium hydroxide in a double displacement reaction to form a white precipitate of aluminum hydroxide, $\text{Al}(\text{OH})_3$, and aqueous sodium nitrate, NaNO_3 .^{[3][7][16][20]}



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